

Application Notes and Protocols: Synthesis and Characterization of Aganodine

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Compound of Interest

Compound Name:	Aganodine
Cat. No.:	B1666638

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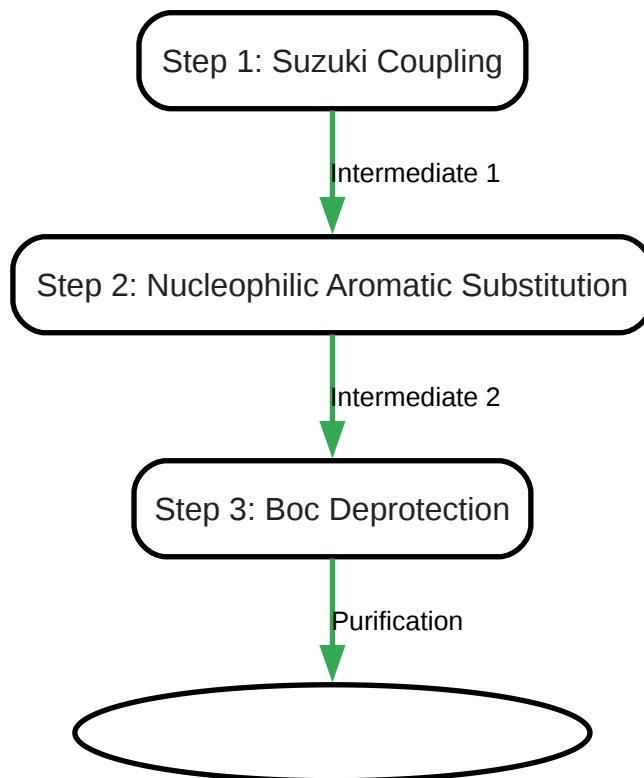
Introduction

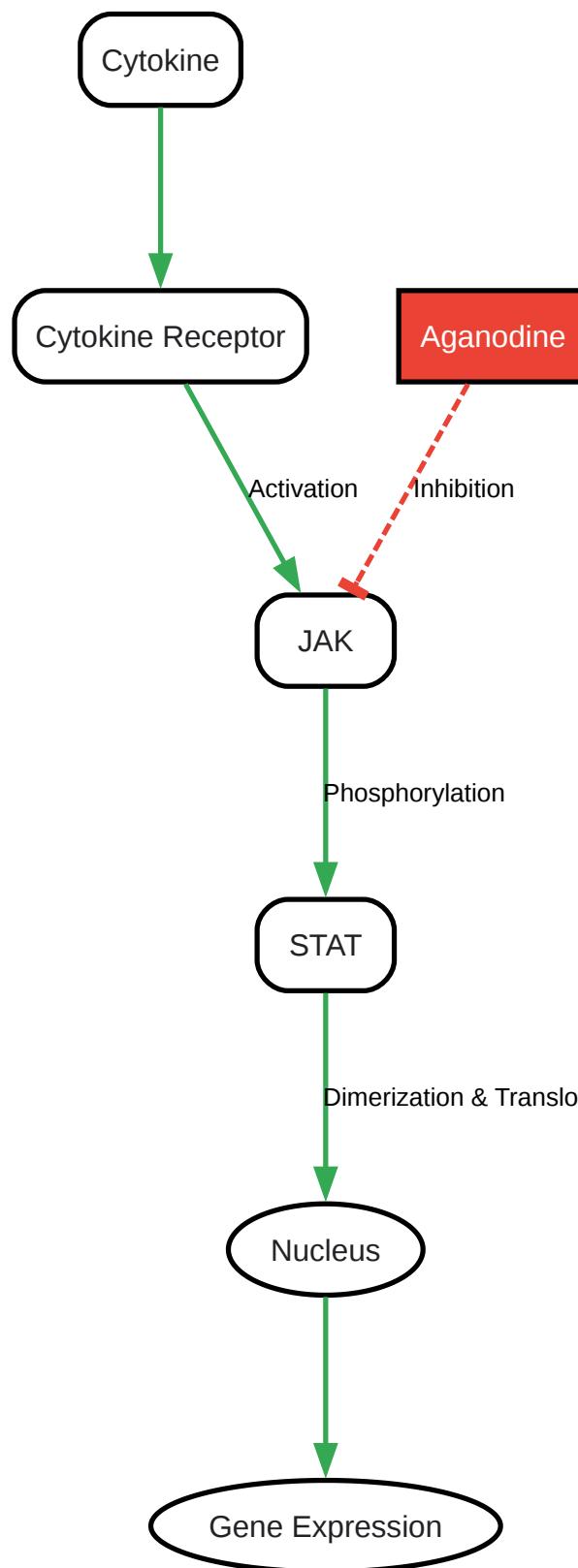
Aganodine is a novel synthetic heterocyclic compound with potential therapeutic applications as a selective inhibitor of the Janus kinase (JAK) signaling pathway. These application notes provide a comprehensive overview of the standard operating procedure for the synthesis of **Aganodine**, along with detailed protocols for its biological characterization.

Synthesis of Aganodine

The synthesis of **Aganodine** is a three-step process starting from commercially available reagents. The overall synthetic scheme is presented below, followed by a detailed experimental protocol for each step.

Workflow for the Synthesis of **Aganodine**:



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